

Technical Guide: Analysis of CAS 47037-27-2 Candidates

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Compound of Interest

Compound Name: 1-(Chloromethyl)-2-fluoro-3-methylbenzene

CAS No.: 647037-27-2

Cat. No.: B1369933

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(Platinum Standard & L-Lysine Monohydrochloride) Part 1: Chemical Identity & Disambiguation

The identifier "47037-27-2" is a conflation of data points. The table below resolves this ambiguity by characterizing the two most probable targets.

Feature	Candidate A: Platinum Standard	Candidate B: L-Lysine Monohydrochloride
Identifier Match	Matches Product SKU 47037 (Supelco/Sigma)	Matches CAS Suffix -27-2 (657-27-2)
Chemical Nature	Inorganic Mixture (Pt in HCl)	Organic Amino Acid Salt
Primary Use	Analytical Calibration (AAS/ICP)	Drug Formulation, Cell Culture Media
Physical State	Liquid (Acidic Solution)	Solid (Crystalline Powder)
Key Hazard	Corrosive (Skin/Eye/Metals)	Non-Hazardous (General Irritant)

Part 2: Candidate A – Platinum Standard (Product 47037)

Context: Used in Quality Control (QC) for elemental impurity testing (ICH Q3D) in drug products.

Physicochemical Properties

The Platinum Standard is typically a solution of Platinum (Pt) metal dissolved in dilute Hydrochloric Acid (HCl).

- Appearance: Clear, colorless to slightly yellow liquid.
- Density: ~1.02 g/mL at 20 °C.
- pH: < 1.0 (Strongly Acidic).
- Solubility: Miscible with water.
- Stability: Stable under standard laboratory conditions; sensitive to contamination.

Hazard Profile (GHS Classification)

This material is hazardous primarily due to the Hydrochloric Acid matrix.

- Signal Word: DANGER
- Hazard Statements:
 - H290: May be corrosive to metals.
 - H314: Causes severe skin burns and eye damage.
 - H335: May cause respiratory irritation.[\[1\]](#)

Safety & Handling Protocol

Critical Control Point: Prevention of acid burns and inhalation of vapors.

- Engineering Controls: Handle ONLY in a certified chemical fume hood.
- PPE: Nitrile or Neoprene gloves (min 0.11 mm thickness), safety goggles, and lab coat.
- Spill Management: Neutralize small spills with sodium bicarbonate (NaHCO_3) or lime before disposal.

Part 3: Candidate B – L-Lysine Monohydrochloride (CAS 657-27-2)

Context: A fundamental excipient and active moiety in drug development, used for protein stabilization and as a nutritional supplement.

Chemical Structure & Identity

- IUPAC Name: (2S)-2,6-Diaminohexanoic acid hydrochloride
- Molecular Formula: $\text{C}_6\text{H}_{14}\text{N}_2\text{O}_2 \cdot \text{HCl}$
- Molecular Weight: 182.65 g/mol

Physicochemical Properties

Property	Value	Relevance to Drug Dev
Melting Point	263–264 °C (dec.)	Indicates high thermal stability for solid dosage forms.
Solubility (Water)	~600 g/L (20 °C)	Excellent for aqueous parenteral formulations.
pKa	2.18, 8.95, 10.53	Acts as a buffering agent in specific pH ranges.
Chirality	L-Isomer (S-configuration)	Biologically active form; critical for metabolic compatibility.

Experimental Protocol: Purity Verification via HPLC

To verify the identity and purity of L-Lysine HCl (distinguishing it from degradation products), use the following Reverse-Phase HPLC method.

Methodology:

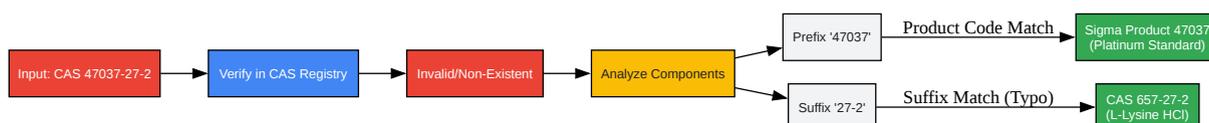
- Column: C18 (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase:
 - A: 0.01 M Phosphate Buffer (pH 2.5) + 5 mM Sodium Octanesulfonate (Ion-pairing agent).
 - B: Acetonitrile.
 - Gradient: Isocratic 90% A / 10% B.
- Detection: UV at 210 nm (low sensitivity) or Post-column derivatization with Ninhydrin (570 nm).
- Flow Rate: 1.0 mL/min.
- Injection Vol: 20 μ L.

Causality: The ion-pairing agent is strictly required because Lysine is highly polar and will not retain on a standard C18 column without it. The low pH suppresses ionization of the carboxylic acid, improving peak shape.

Part 4: Visualization & Pathways

Disambiguation Logic Pathway

The following diagram illustrates the decision logic for researchers encountering the ambiguous "47037-27-2" identifier.

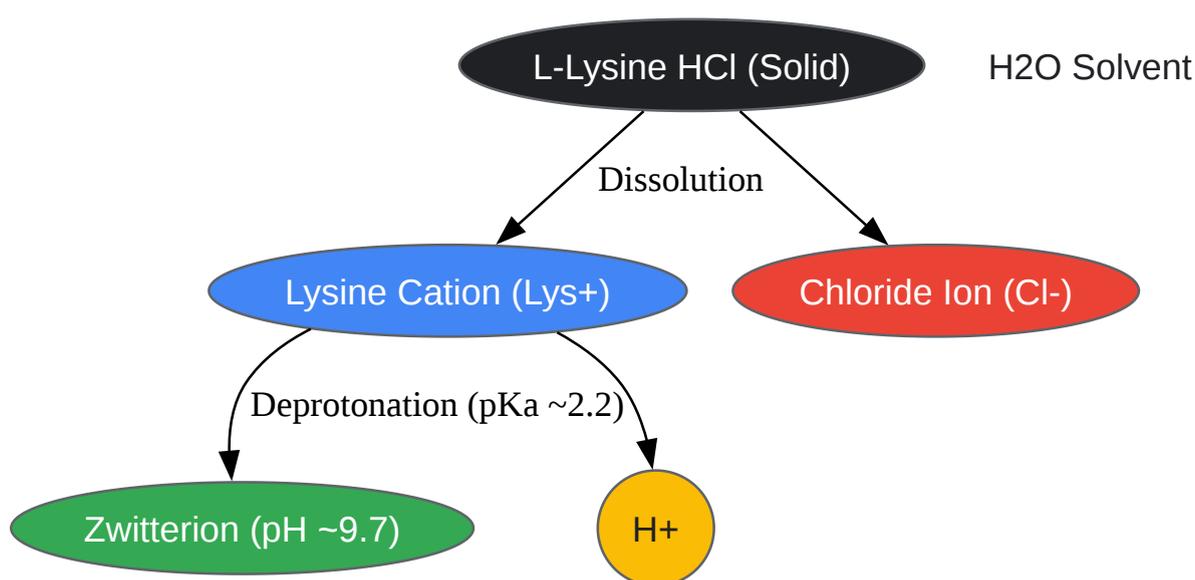


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Caption: Logical workflow for resolving the ambiguous identifier 47037-27-2 into actionable chemical targets.

L-Lysine HCl Dissociation Mechanism

Understanding the behavior of L-Lysine HCl in aqueous solution is vital for formulation pH control.



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Caption: Dissociation pathway of L-Lysine Monohydrochloride in aqueous media, highlighting ionic species generation.

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69503, Lysine Hydrochloride. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - L-lysine hydrochloride. Retrieved from [\[Link\]](#)

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